

Niobium Ethoxide Precursor Chemistry: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Niobium ethoxide*

Cat. No.: *B1581748*

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Introduction

Niobium (V) ethoxide, with the chemical formula $\text{Nb}(\text{OC}_2\text{H}_5)_5$, is a metalorganic compound that serves as a critical precursor in the synthesis of a wide array of niobium-based materials.[1] Its high reactivity, solubility in organic solvents, and amenability to controlled hydrolysis and condensation reactions make it an ideal starting material for advanced applications in materials science, electronics, catalysis, and emerging biomedical fields.[2] This technical guide provides a comprehensive overview of the core chemistry of **niobium ethoxide**, focusing on its application in sol-gel synthesis, thin-film deposition, and the generation of functional materials relevant to researchers, scientists, and drug development professionals.

Chemical and Physical Properties of Niobium (V) Ethoxide

Niobium (V) ethoxide is a colorless to amber, moisture-sensitive liquid.[1][3] In solution, it typically exists as a dimer, $\text{Nb}_2(\text{OC}_2\text{H}_5)_{10}$, featuring a bioctahedral structure where two niobium atoms are bridged by two ethoxide ligands.[4] This dimeric form is a key aspect of its reactivity.

Table 1: Physical and Chemical Properties of Niobium (V) Ethoxide

Property	Value
Chemical Formula	C ₁₀ H ₂₅ NbO ₅ [1]
Molecular Weight	318.21 g/mol
Appearance	Colorless to amber liquid[1][3]
Density	~1.268 g/cm ³ at 25 °C
Melting Point	5-6 °C[5]
Boiling Point	142 °C at 0.1 mmHg[5]
Solubility	Soluble in organic solvents, reacts with water[1]

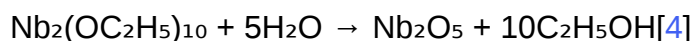
Core Chemical Reactions

The utility of **niobium ethoxide** as a precursor is primarily derived from two key chemical transformations: hydrolysis and thermal decomposition.

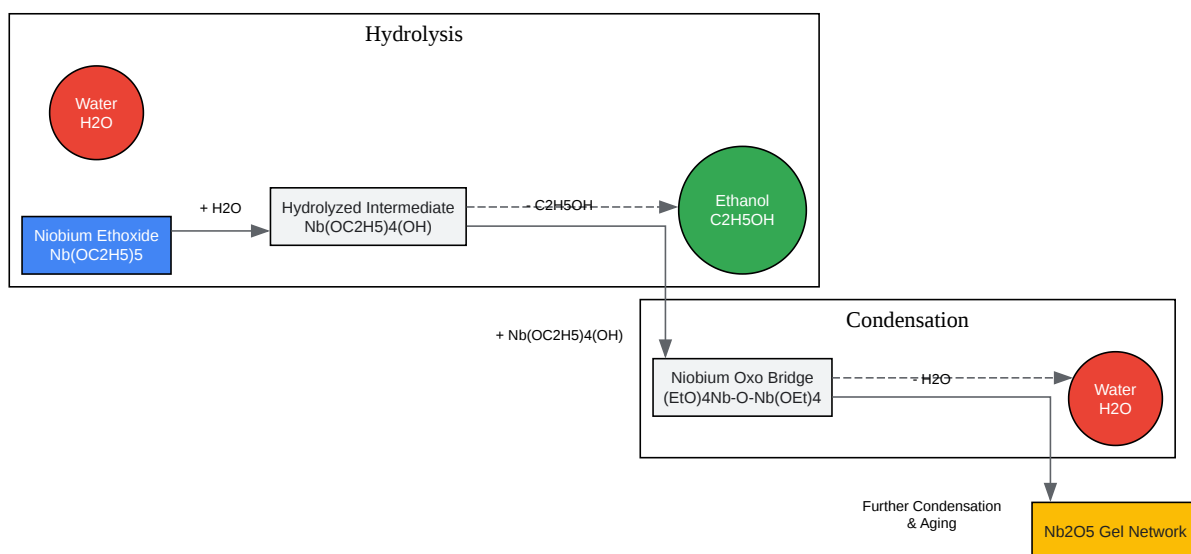
Hydrolysis and Condensation: The Sol-Gel Process

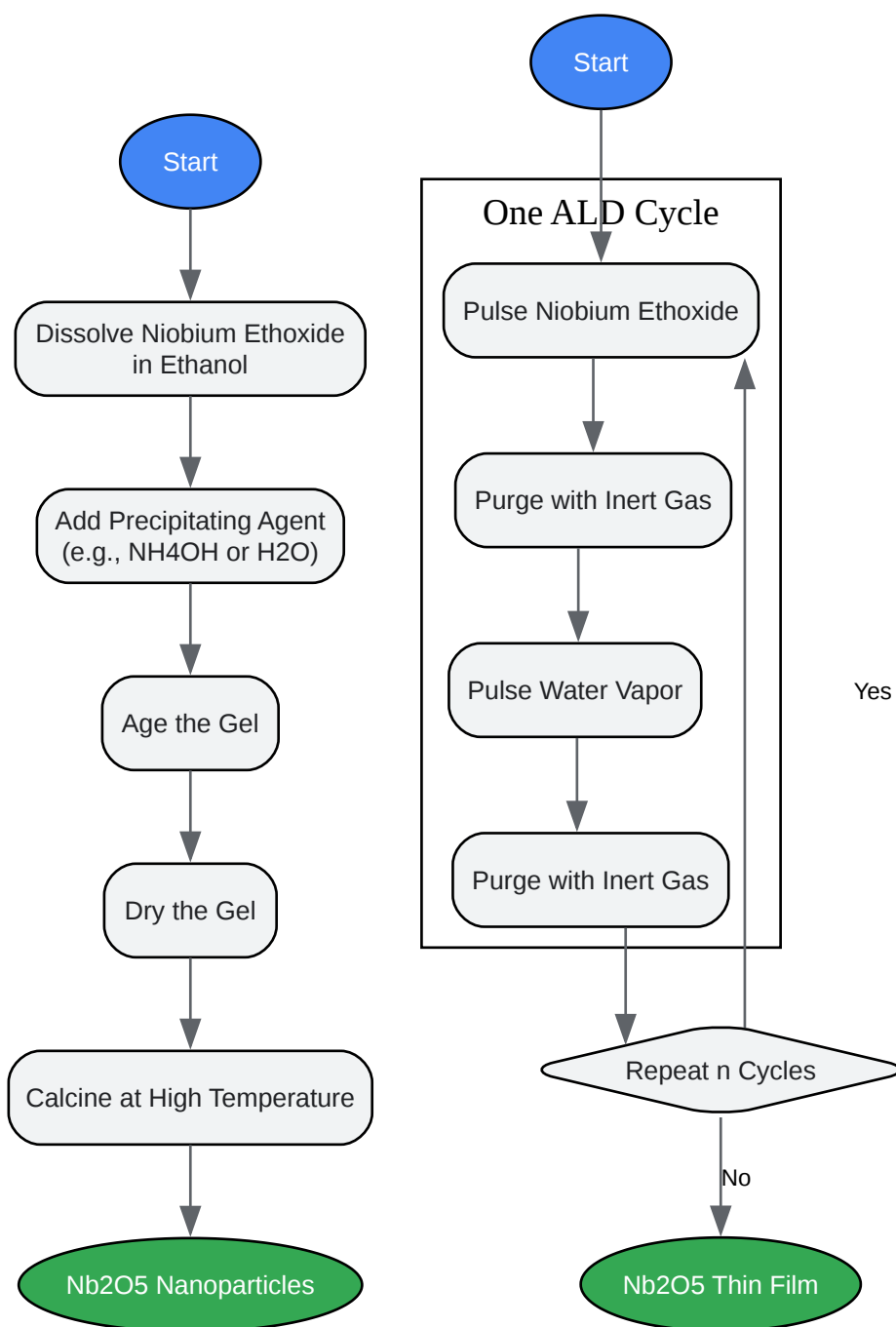
The most significant reaction of **niobium ethoxide** is its hydrolysis, which forms the basis of the sol-gel process for producing niobium oxides.[1] This process involves the reaction of the precursor with water, leading to the formation of a 'sol' (a colloidal suspension of solid particles in a liquid) that subsequently undergoes condensation to form a 'gel' (a solid network encapsulating the liquid phase).[6]

The overall hydrolysis reaction can be simplified as:



This reaction pathway allows for precise control over the resulting material's properties, such as particle size, porosity, and surface area, by carefully managing reaction conditions like temperature, pH, and precursor concentration.[6][7]





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